Spectroscopic Analysis of H-D-Phe-NH2 HCl: A Technical Guide

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Compound of Interest

Compound Name:	*H-D-Phe-NH2 hcl*
CAS No.:	*71666-94-9*
Cat. No.:	*B613191*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of D-Phenylalaninamide hydrochloride (**H-D-Phe-NH2 HCl**). Due to the limited availability of direct experimental spectra for this specific compound in public databases, this guide presents expected spectroscopic data based on the analysis of closely related compounds, such as D-phenylalanine, and established principles of spectroscopic interpretation. Detailed, adaptable protocols for Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS) are provided for researchers seeking to perform their own analyses.

Predicted Spectroscopic Data

The following tables summarize the expected quantitative data from the spectroscopic analysis of **H-D-Phe-NH2 HCl**. These values are predictions based on the analysis of similar chemical structures and should be confirmed by experimental data.

Table 1: Predicted ^{1}H NMR Spectral Data for **H-D-Phe-NH2 HCl** (in D_2O)

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.2-7.4	m	5H	Aromatic protons (C_6H_5)
~4.1	t	1H	α-proton (CH)
~3.0-3.2	m	2H	β-protons (CH_2)

Table 2: Predicted ^{13}C NMR Spectral Data for **H-D-Phe-NH2 HCl** (in D_2O)

Chemical Shift (δ) ppm	Assignment
~175	Carbonyl carbon (C=O)
~137	Quaternary aromatic carbon
~129.5	Aromatic CH
~129	Aromatic CH
~127	Aromatic CH
~55	α-carbon (CH)
~38	β-carbon (CH_2)

Table 3: Predicted FT-IR Absorption Bands for **H-D-Phe-NH2 HCl**

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Wavenumber (cm^{-1})	Intensity	Assignment
3200-3400	Strong, Broad	N-H stretching (amide and ammonium)
3000-3100	Medium	Aromatic C-H stretching
2800-3000	Medium	Aliphatic C-H stretching
~1680	Strong	C=O stretching (Amide I)
~1600	Medium	N-H bending (Amide II)
1450-1500	Medium	Aromatic C=C stretching
~700, ~750	Strong	Aromatic C-H out-of-plane bending

Table 4: Predicted Mass Spectrometry Data for **H-D-Phe-NH2 HCl**

m/z	Ion
165.10	$[M+H]^+$ (protonated molecule)
148.09	$[M-NH_2]^+$
91.05	$[C_7H_7]^+$ (tropylium ion)

Experimental Protocols

The following are detailed methodologies for the key experiments cited. These are general protocols that can be adapted for the analysis of **H-D-Phe-NH2 HCl**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
  - Accurately weigh 5-10 mg of **H-D-Phe-NH2 HCl**.
  - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., D_2O, DMSO-d_6) in a clean, dry NMR tube.

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- Ensure the sample is fully dissolved. Gentle vortexing or sonication may be applied if necessary.

- ^{1}H NMR Spectroscopy:
  - The experiment is typically run on a 400 or 500 MHz spectrometer.
  - Acquire a one-dimensional ^{1}H NMR spectrum.
  - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.
  - Process the spectrum by applying a Fourier transform, phase correction, and baseline correction.
  - Calibrate the chemical shift scale to the residual solvent peak.
  - Integrate the signals to determine the relative number of protons.
- ^{13}C NMR Spectroscopy:
  - Acquire a one-dimensional ^{13}C NMR spectrum with proton decoupling.
  - Typical parameters include a 45-degree pulse angle, a relaxation delay of 2-5 seconds, and a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C.
  - Process the spectrum similarly to the ^{1}H NMR spectrum.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Place a small amount of the solid **H-D-Phe-NH2 HCl** sample directly onto the ATR crystal.
  - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Data Acquisition:

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- Record a background spectrum of the empty ATR setup.
- Record the sample spectrum, typically in the range of 4000-400 cm^{-1}.
- Co-add 16-32 scans to improve the signal-to-noise ratio.
- The final spectrum is presented in terms of transmittance or absorbance.

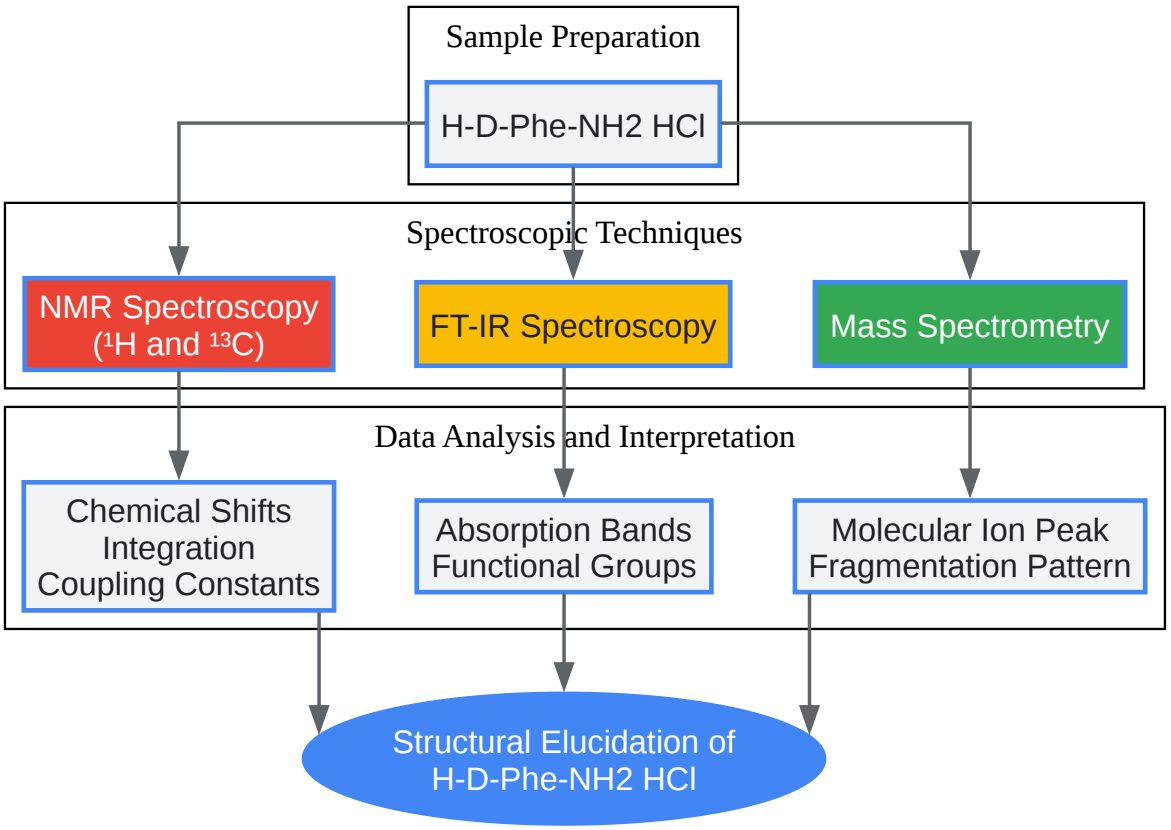
Mass Spectrometry (MS)

- Sample Preparation:
  - Prepare a dilute solution of **H-D-Phe-NH2 HCl** (e.g., 1 mg/mL) in a suitable solvent such as methanol or a water/acetonitrile mixture.
- Data Acquisition (Electrospray Ionization - ESI):
  - Introduce the sample solution into the ESI source via direct infusion or through a liquid chromatography system.
  - Acquire the mass spectrum in positive ion mode to observe protonated species.
  - Typical ESI parameters include a capillary voltage of 3-4 kV and a source temperature of 100-150°C.
  - Scan a mass range appropriate for the expected molecular weight (e.g., m/z 50-500).

Visualizations

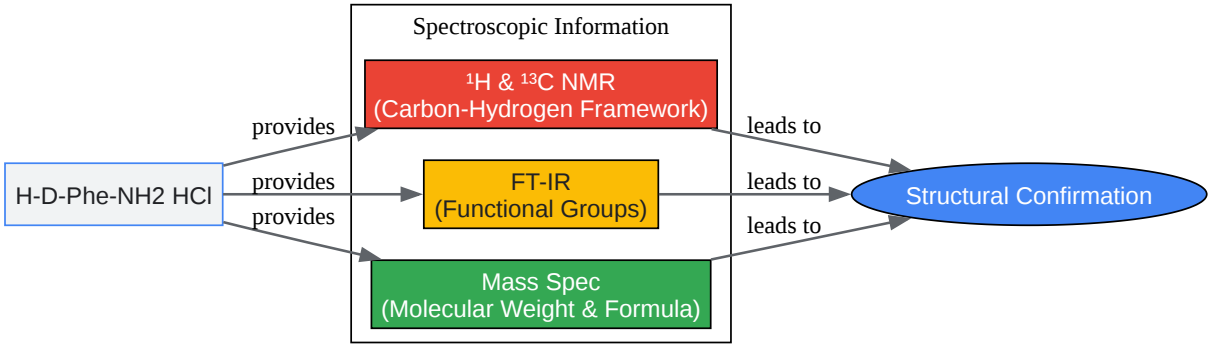
The following diagrams illustrate the logical workflow for the spectroscopic analysis of **H-D-Phe-NH2 HCl**.

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Caption: Workflow for Spectroscopic Analysis.



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Caption: Information Synergy in Structural Elucidation.

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